

# Distinguishing Decanoic Acid from its Deuterated Isotope: A Technical Guide

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## Compound of Interest

Compound Name: Decanoic acid-d19

Cat. No.: B1591744

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the key differences between decanoic acid and its stable isotope-labeled counterpart, **decanoic acid-d19**. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development who utilize these compounds in their work. We will delve into their distinct physical and chemical properties, outline detailed experimental protocols for their use, and visualize their roles in significant cellular signaling pathways.

## Core Distinctions and Physicochemical Properties

Decanoic acid, a ten-carbon saturated fatty acid, and its deuterated form, **decanoic acid-d19**, are chemically similar, yet their subtle structural difference—the replacement of 19 hydrogen atoms with deuterium—imparts unique characteristics that are pivotal for a range of scientific applications. The primary distinction lies in their mass, a property leveraged extensively in mass spectrometry-based analytical techniques.

The "d19" designation in **decanoic acid-d19** signifies that 19 of the 20 hydrogen atoms have been replaced by deuterium, a stable, non-radioactive isotope of hydrogen. This isotopic labeling results in a significant mass shift, making it an ideal internal standard for the precise quantification of natural decanoic acid in complex biological matrices.<sup>[1][2]</sup>

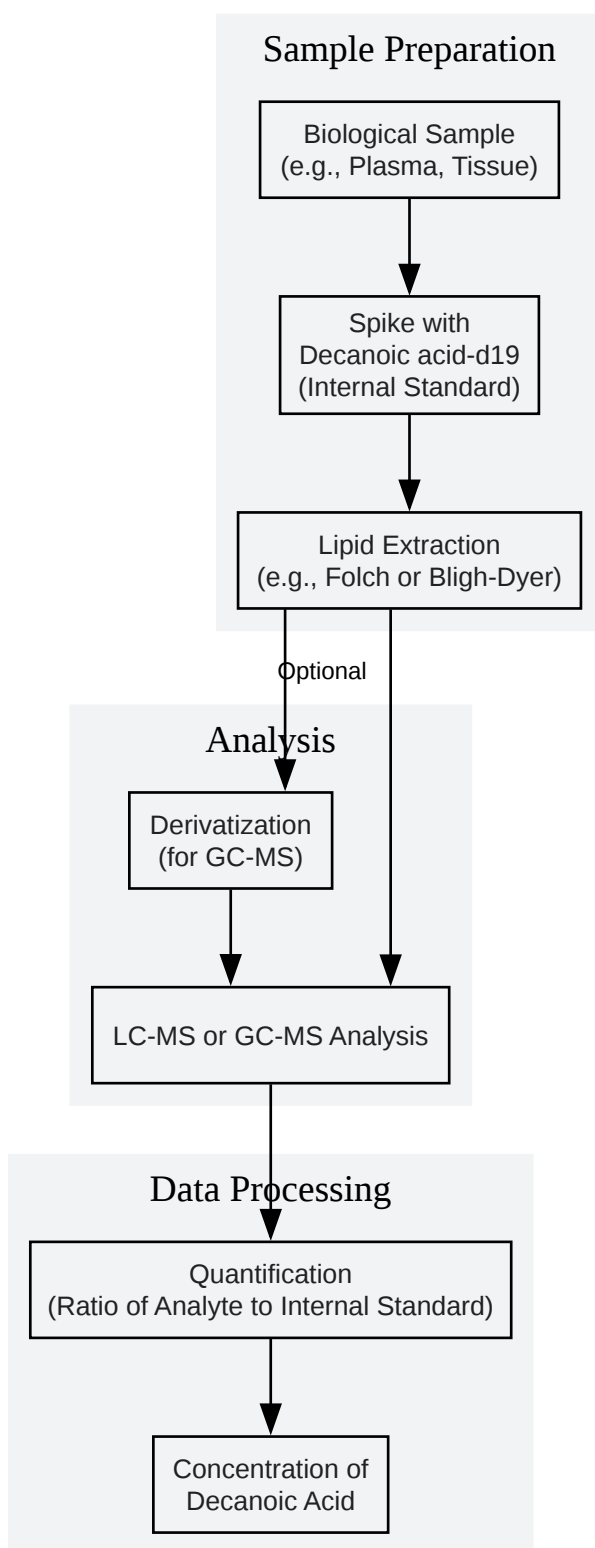
Below is a summary of their key physicochemical properties:

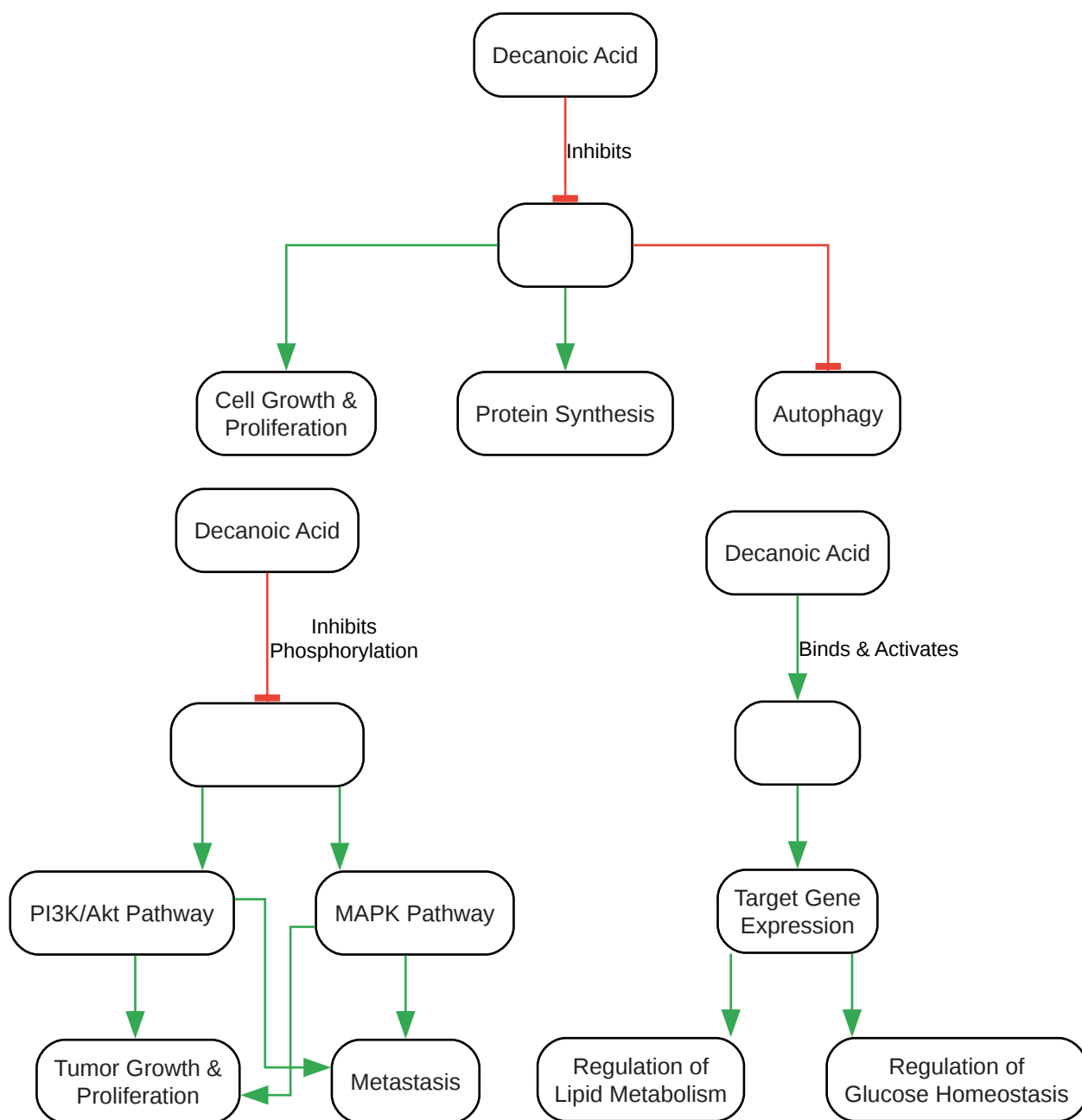
Property	Decanoic Acid	Decanoic acid-d19
Chemical Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	C <sub>10</sub> HD <sub>19</sub> O <sub>2</sub>
Molecular Weight	172.26 g/mol	191.38 g/mol [3][4]
Melting Point	31.5 °C	30-32 °C
Boiling Point	268-270 °C	268-270 °C
Density	0.893 g/mL at 25 °C	~0.991 g/mL at 25 °C
Solubility	Poorly soluble in water; soluble in organic solvents.	Soluble in organic solvents such as DMF, DMSO, and ethanol.[5]
Appearance	White crystalline solid	Solid

## Experimental Protocols: Quantification of Decanoic Acid

The primary application of **decanoic acid-d19** is as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), for the accurate measurement of decanoic acid in biological samples.

## Experimental Workflow for Fatty Acid Analysis





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## References

- 1. The complete targeted profile of the organic acid intermediates of the citric acid cycle using a single stable isotope dilution analysis, sodium borodeuteride reduction and selected ion monitoring GC/MS - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Activation of peroxisome proliferator-activated receptor  $\gamma$  (PPAR $\gamma$ ) by nitroalkene fatty acids: importance of nitration position and degree of unsaturation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. arpi.unipi.it [arpi.unipi.it]
- 5. Decanoic Acid Exerts Its Anti-Tumor Effects via Targeting c-Met Signaling Cascades in Hepatocellular Carcinoma Model - PubMed [pubmed.ncbi.nlm.nih.gov]
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